

Pyrene-4,5-dione CAS number and molecular structure

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Compound of Interest

Compound Name: Pyrene-4,5-dione

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An In-depth Technical Guide to Pyrene-4,5-dione

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Pyrene-4,5-dione**, a key intermediate in the synthesis of advanced materials and a molecule of interest for various chemical applications. This document outlines its chemical and physical properties, detailed synthesis protocols, and its role as a versatile building block.

Core Properties of Pyrene-4,5-dione

Pyrene-4,5-dione, also known as 4,5-Pyrenedione or Pyrene-4,5-quinone, is a quinone derivative of pyrene.^{[1][2]} It is formed by the oxidation of pyrene at the 4 and 5 positions, resulting in the introduction of two ketone functional groups.^[1] This structural modification significantly alters the electronic and chemical properties of the parent pyrene core.^[1] It is a polycyclic aromatic hydrocarbon (PAH) derivative.^[3]

Molecular Structure:

- Chemical Formula: $C_{16}H_8O_2$ ^{[1][4]}
- CAS Number: 6217-22-7^{[1][2][3][4]}
- Molecular Weight: 232.23 g/mol ^[1]

The molecular structure consists of a pyrene core with two ketone groups at the 4 and 5 positions.

Physicochemical Data:

Property	Value	Source
Appearance	Light yellow to orange crystalline powder	[2]
Density	1.433 g/cm ³	[4]
Boiling Point	467.6 °C at 760 mmHg	[4]
Flash Point	202.2 °C	[4]
Purity (typical)	>98.0% (GC)	[2]
InChI Key	JKCATVQPENLMQJ-UHFFFAOYSA-N	[1]

Experimental Protocols: Synthesis of Pyrene-4,5-dione

Several methods for the gram-scale synthesis of **Pyrene-4,5-dione** have been developed, focusing on improved yields, scalability, and purity, often eliminating the need for chromatographic purification.[5][6][7][8][9][10]

Method 1: Ruthenium-Catalyzed Oxidation with Potassium Persulfate[5][7][9][10]

This protocol provides a reliable and scalable method for producing high-purity **Pyrene-4,5-dione**.

- Materials:
 - Pyrene (10.0 g, 49.6 mmol)
 - Potassium persulfate (K₂S₂O₈) (95.0 g, 0.35 mol)

- Potassium carbonate (K_2CO_3) (95.0 g, 0.48 mol)
- Ruthenium(IV) oxide hydrate ($\text{RuO}_2 \cdot n\text{H}_2\text{O}$) (1.00 g, 7.51 mmol)
- Dichloromethane (CH_2Cl_2)
- Water (H_2O)
- Procedure:
 - A 1 L round-bottom flask is equipped with a magnetic stirrer and a reflux condenser.
 - Charge the flask with solid pyrene, $\text{K}_2\text{S}_2\text{O}_8$, K_2CO_3 , and $\text{RuO}_2 \cdot n\text{H}_2\text{O}$.[\[10\]](#)
 - Add a biphasic solvent mixture of CH_2Cl_2 and H_2O .
 - Heat the mixture to reflux and stir vigorously for 14-24 hours.[\[5\]](#)[\[10\]](#)
 - After the reaction is complete, cool the mixture to room temperature.
 - The product is isolated through simple extraction to separate the dione from inorganic byproducts.[\[5\]](#)[\[6\]](#)[\[10\]](#) This method's high purity output often negates the need for chromatographic purification.[\[5\]](#)[\[10\]](#)

Method 2: Scalable Synthesis with N-Methylimidazole Additive[\[8\]](#)

This modified procedure improves the ease of workup for large-scale synthesis.

- Materials:
 - Pyrene (5.00 g, 24.72 mmol)
 - N-methylimidazole (NMI) (0.10 g, 1.22 mmol)
 - Ruthenium(III) chloride hydrate ($\text{RuCl}_3 \cdot 3\text{H}_2\text{O}$) (0.65 g, 2.49 mmol)
 - Sodium periodate (NaIO_4)
 - Dichloromethane (DCM) (100 mL)

- Tetrahydrofuran (THF) (100 mL)
- Water (H₂O) (125 mL)
- Procedure:
 - Dissolve Pyrene, NMI, and RuCl₃·3H₂O in a solvent mixture of DCM, THF, and H₂O.[8]
 - The reaction utilizes the RuCl₃/NaIO₄ catalytic system for oxidation.[8]
 - The addition of 5 mol% NMI has been shown to marginally improve the yield and significantly improve the ease of the workup.[8]

Advanced Applications and Further Reactions

Pyrene-4,5-dione is a valuable precursor for a variety of advanced materials and chemical transformations.

Synthesis of Pyrene-4,5,9,10-tetraone:

Pyrene-4,5-dione can be further oxidized to Pyrene-4,5,9,10-tetraone, another important building block.[5]

- Protocol using Ruthenium(IV) oxide/Sodium periodate:
 - Combine **Pyrene-4,5-dione** (7.15 g, 0.50 mol), RuO₂·nH₂O (0.72 g, 0.75 mol), and NaIO₄ (35.80 g, 0.17 mol) in a mixture of CH₃CN (200 mL) and H₂O (100 mL).[5]
 - Stir the resulting slurry vigorously at room temperature for 2 hours.[5]
 - Dilute the mixture with 200 mL of H₂O and collect the precipitate by suction filtration.[5]
 - Wash the filter cake with H₂O and dry to afford the tetraone product.[5]

Applications in Materials Science:

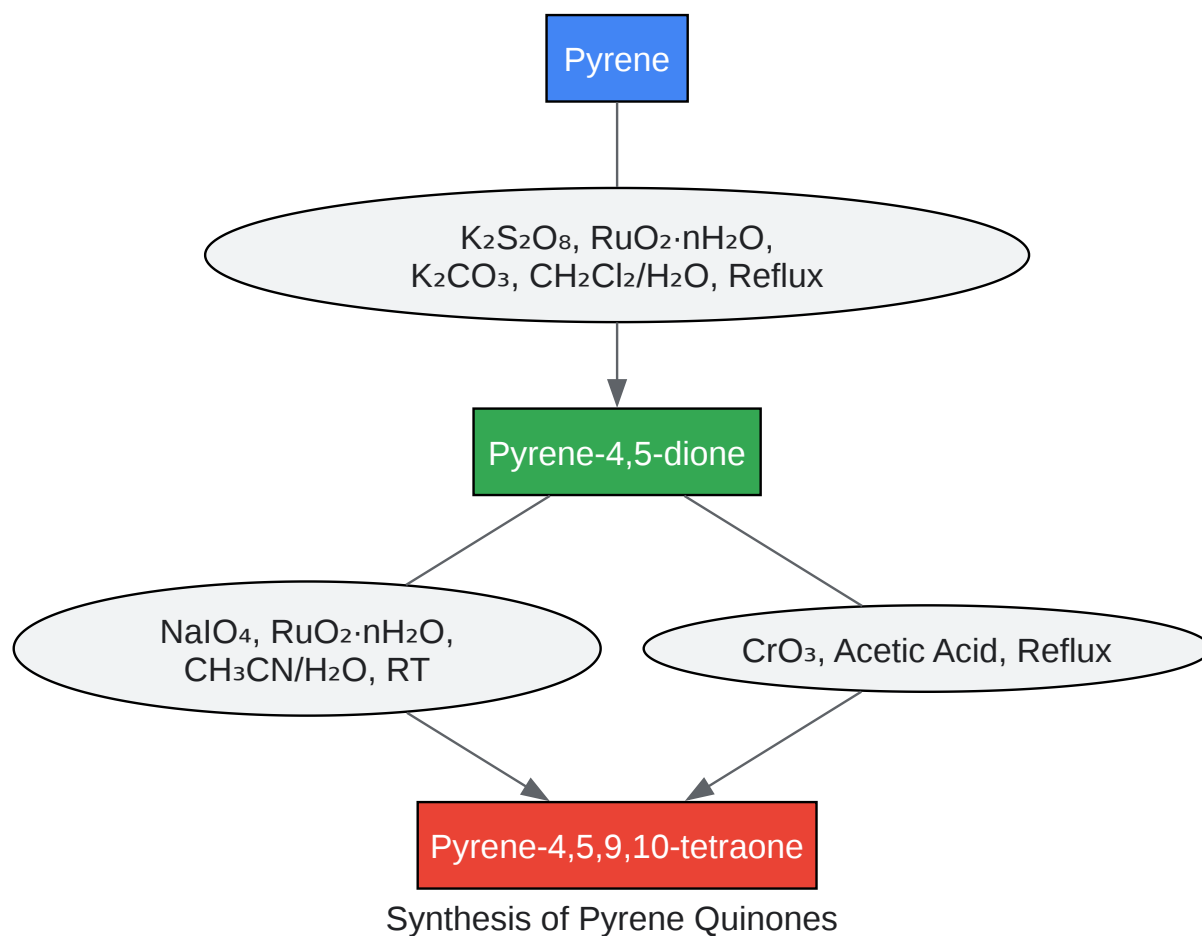
- Organic Light-Emitting Diodes (OLEDs): It is a starting material for highly efficient blue light-emitting materials.[3] For instance, 9-Phenyl-10-(4-(pyren-1-yl)phenyl)-9H-pyreno[4,5-

d]imidazole (PyPI-Py), synthesized from **Pyrene-4,5-dione**, has been used in non-doped blue OLEDs exhibiting high brightness and efficiency.[3]

- Covalent Organic Frameworks (COFs): **Pyrene-4,5-dione** serves as a fundamental building block for constructing COFs used in organic electronics.[3]
- Organic Fluorophores: Through a facile one-pot self-condensation, **Pyrene-4,5-dione** can be used to synthesize a new class of π -conjugated organic fluorophores.[11]
- Photocatalysis: It has been demonstrated as a metal-free, visible-light organic photocatalyst capable of mediating various photochemical reactions, including photooxidation, energy transfer, photoredox, and hydrogen atom transfer (HAT) reactions.[12]

Visualized Synthesis Workflow

The following diagram illustrates the synthetic pathway from pyrene to its dione and tetraone derivatives.



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Caption: Synthetic routes from Pyrene to **Pyrene-4,5-dione** and Pyrene-4,5,9,10-tetraone.

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